

A Comprehensive Technical Guide to 6-Nonenal

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Compound of Interest

Compound Name: 6-Nonenal

Cat. No.: B1237687

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For researchers, scientists, and professionals in drug development, this document provides an in-depth overview of **6-Nonenal**, a significant aldehyde in flavor and fragrance chemistry, with potential applications in various scientific fields. This guide details its chemical identity, physicochemical properties, synthesis, and natural biosynthesis.

Chemical Identity and Molecular Structure

6-Nonenal is an organic compound with the molecular formula $C_9H_{16}O$.^{[1][2][3]} It exists as two geometric isomers, cis-(Z) and trans-(E), which differ in their biological and sensory properties. The cis-isomer is a key component in the aroma of muskmelons, while the trans-isomer is associated with off-flavors in milk foams and is considered a possible polypropylene odorant.^[1]

Isomer	CAS Number	Molecular Formula
cis-(Z)-6-Nonenal	2277-19-2	$C_9H_{16}O$
trans-(E)-6-Nonenal	2277-20-5	$C_9H_{16}O$
Unspecified mixture	6728-35-4	$C_9H_{16}O$

Physicochemical Properties

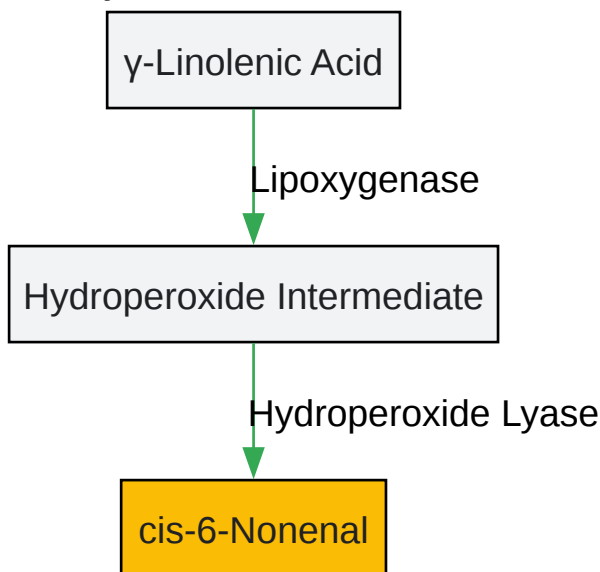
The following table summarizes the key physicochemical properties of **6-Nonenal**.

Property	Value	Reference
Molecular Weight	140.226 g/mol	[1]
Appearance	Colorless liquid	[1][2]
Density	0.841 g/cm ³	[1][4]
Boiling Point	62 to 63 °C at 2 mmHg; 87 °C at 19 mmHg	[1][4]
Flash Point	113 °C	[1]
Solubility in Water	0.63 g/L	[1]
Solubility in Alcohol	Soluble	[4]
Refractive Index	n _{20/D} 1.442	[4]

Natural Biosynthesis

In nature, **cis-6-Nonenal** is biosynthesized from γ -linolenic acid. This process is catalyzed by the enzyme lipoxygenase, which converts alkene groups into hydroperoxides. Subsequently, hydroperoxide lyase cleaves these intermediates to form the corresponding cis-aldehydes.[1] This enzymatic pathway is responsible for the characteristic aroma of muskmelons, which intensifies upon cell lysis and exposure to air due to the rapid formation of hydroperoxides.[1]

Biosynthesis of cis-6-Nonenal



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Caption: Biosynthetic pathway of cis-**6-Nonenal** from γ-linolenic acid.

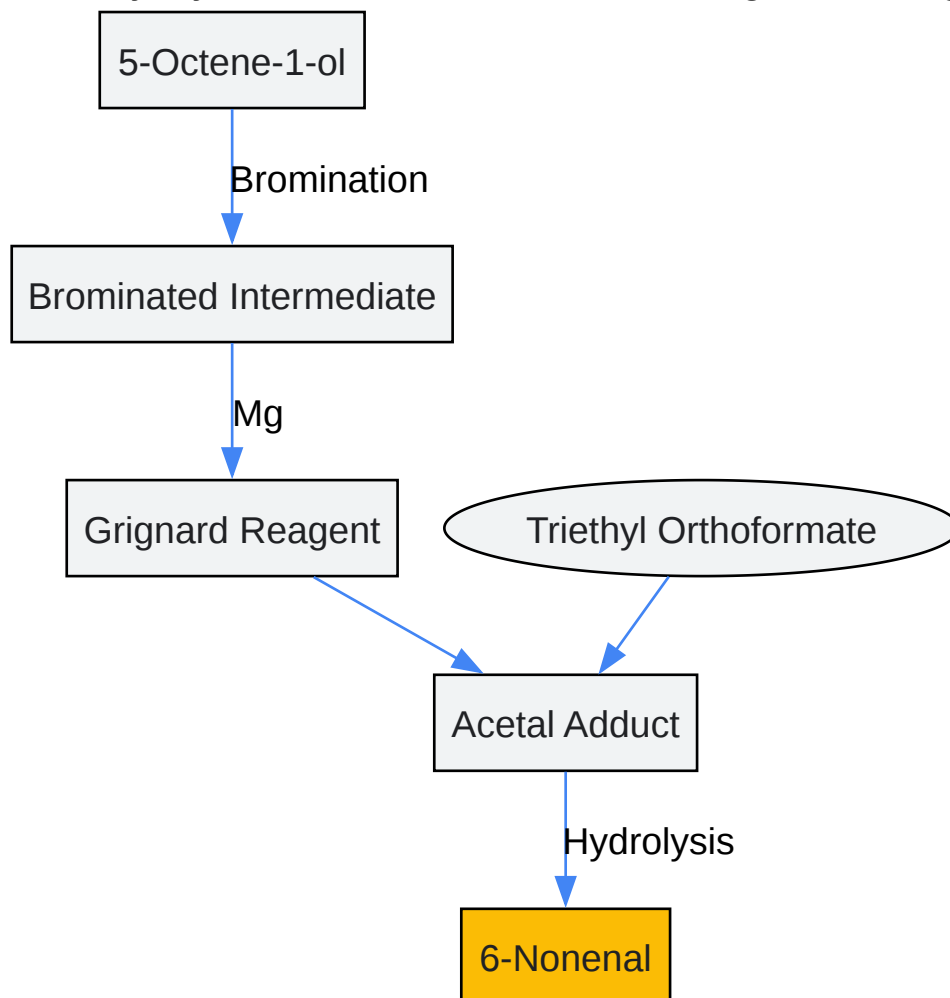
Laboratory Synthesis

Two primary laboratory methods for the synthesis of **6-Nonenal** isomers have been described.

Synthesis of Geometric Isomers via Grignard Reagent

This method allows for the preparation of either the cis or trans isomer. The synthesis begins with the bromination of 5-octene-1-ol, followed by the formation of the corresponding Grignard reagent. This organometallic compound is then reacted with triethyl orthoformate and subsequently hydrolyzed to yield **6-nonenal**.^[1]

Laboratory Synthesis of 6-Nonenal via Grignard Reagent



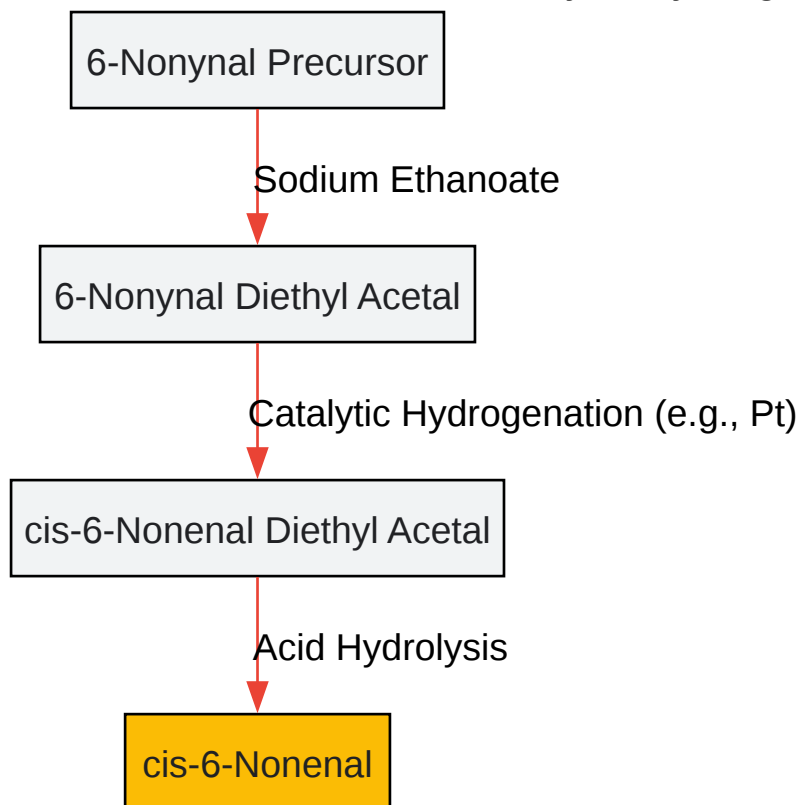
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Caption: Synthesis of **6-Nonenal** using a Grignard reagent.

Synthesis of cis-6-Nonenal via Catalytic Hydrogenation

A specific method for synthesizing the cis-isomer involves the catalytic hydrogenation of 6-nonyl diethyl acetal, typically using a platinum catalyst. The starting alkyne is obtained from the reaction of sodium ethanolate with the appropriate alkyne. The resulting acetal is then subjected to acid hydrolysis to yield the final product, cis-**6-Nonenal**.^[2]

Synthesis of cis-6-Nonenal via Catalytic Hydrogenation



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Caption: Synthesis of cis-**6-Nonenal** through catalytic hydrogenation.

Applications and Biological Significance

cis-**6-Nonenal** is widely used in the flavor and fragrance industry to impart fruity and aqueous notes, particularly those of cucumber and melon.[2] It is also utilized to add a fresh, aqueous facet to violet leaf accords in perfumes.[2] In the food industry, it is recognized as a flavoring agent.[5]

While direct involvement of **6-Nonenal** in specific signaling pathways in drug development is not well-documented, other unsaturated aldehydes, such as 4-hydroxy-2-nonenal, are known to be involved in signaling processes related to oxidative stress.[6] Further research may elucidate potential biological roles for **6-Nonenal**.

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis and analysis of **6-Nonenal** are not readily available in the public domain. The synthesis descriptions provided above are conceptual. For specific laboratory procedures, including reaction conditions, purification techniques, and analytical methods (e.g., GC-MS, NMR), researchers should consult specialized chemical synthesis literature and databases.

For the analysis of related compounds, such as 2-nonenal, biosensor-based methods have been developed. One such method utilizes NAD(P)H-dependent enzymes, where the enzymatic reaction with the aldehyde can be monitored by measuring the fluorescence of NAD(P)H.[7] Similar principles could potentially be adapted for the detection and quantification of **6-Nonenal**.

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